

Proper Disposal of D-Lyxose-13C-2: A Step-by-Step Guide

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Compound of Interest

Compound Name: D-Lyxose-13C-2

Cat. No.: B12410162

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **D-Lyxose-13C-2**, a stable, non-radioactive, isotopically labeled sugar.

Key Safety and Compliance Information

D-Lyxose, the parent compound of **D-Lyxose-13C-2**, is not classified as a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200).^{[1][2]} The introduction of the stable isotope ¹³C does not alter the chemical properties of the molecule in a way that would necessitate special handling beyond standard laboratory practices for non-hazardous materials.^{[1][3]} Therefore, the disposal procedures for **D-Lyxose-13C-2** are analogous to those for unlabeled D-Lyxose and other non-hazardous chemical waste.

However, it is crucial to adhere to all local, state, and federal environmental regulations, as well as your institution's specific waste management protocols. Always consult your organization's Environmental Health & Safety (EH&S) department for definitive guidance.

Quantitative Data Summary

While **D-Lyxose-13C-2** itself does not have specific quantitative disposal limits due to its non-hazardous nature, the following table summarizes the key physical and chemical properties relevant to its handling and disposal.

Property	Value	Source
Physical State	Powder Solid	[1][2]
Appearance	Off-white	[1][2]
Odor	Odorless	[1][2]
Melting Point/Range	108 - 112 °C / 226.4 - 233.6 °F	[1][2]
Solubility	Information not available	
Hazard Classification	Not a hazardous substance or mixture	[1][2][4]

Experimental Protocols: Disposal Methodology

The following step-by-step protocol outlines the recommended procedure for the disposal of **D-Lyxose-13C-2**.

1. Waste Identification and Segregation:

- Confirm that the waste contains only **D-Lyxose-13C-2** and materials contaminated with it (e.g., weigh boats, gloves, paper towels).
- Do not mix **D-Lyxose-13C-2** waste with hazardous chemical waste, biological waste, or radioactive waste. Cross-contamination can create a "mixed waste" situation, which is often more complex and costly to dispose of.

2. Waste Collection and Containment:

- Collect solid **D-Lyxose-13C-2** waste in a designated, leak-proof container with a secure lid.
- The container must be compatible with the chemical; a high-density polyethylene (HDPE) or glass container is generally suitable.
- For solutions containing **D-Lyxose-13C-2**, collect them in a sealed, leak-proof container. Ensure the container material is compatible with the solvent used.
- Avoid overfilling containers; leave at least 10% headspace to allow for expansion.

3. Labeling:

- Clearly label the waste container with the following information:
 - The words "Non-Hazardous Waste"
 - The full chemical name: "**D-Lyxose-13C-2**"
 - Approximate quantity or concentration
 - The date accumulation started
 - Your name, department, and contact information

4. Storage:

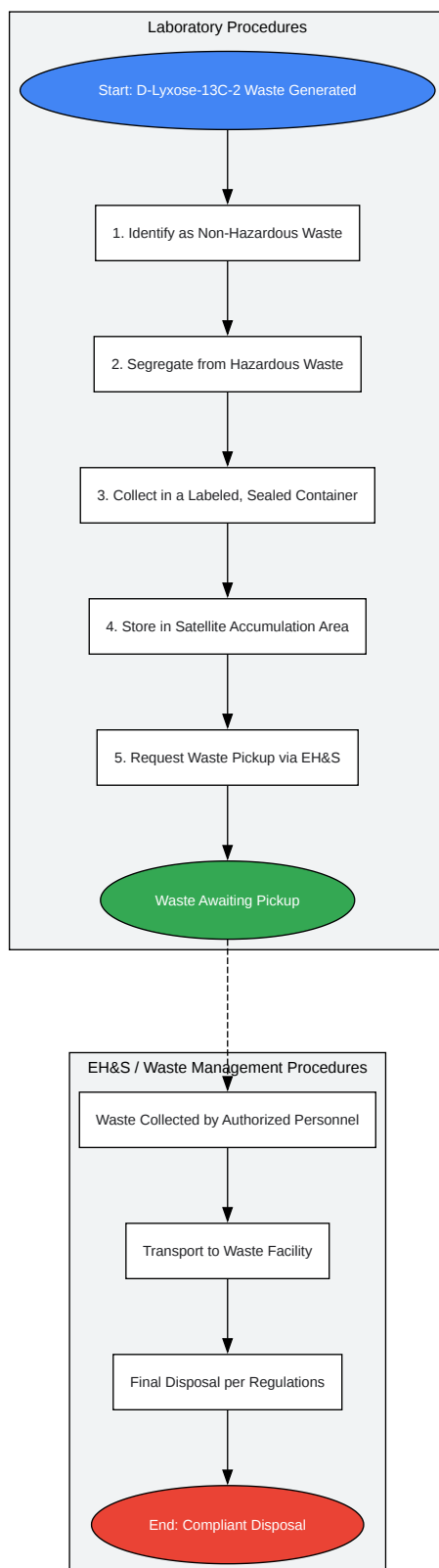
- Store the sealed and labeled waste container in a designated satellite accumulation area within your laboratory.
- Ensure the storage area is away from incompatible materials.
- Keep the container closed except when adding waste.

5. Disposal Request and Pickup:

- Once the container is full or you have no further need to accumulate this waste, contact your institution's EH&S department or the designated waste management service.
- Follow their specific procedures for requesting a waste pickup.
- Do not dispose of **D-Lyxose-13C-2** down the drain or in the regular trash unless explicitly permitted by your institution's EH&S guidelines for non-hazardous chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **D-Lyxose-13C-2**.



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Caption: Disposal workflow for **D-Lyxose-13C-2** from laboratory generation to final disposal.

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